

# An In-depth Technical Guide to the Physical Properties of D-Arabinose-<sup>13</sup>C

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## Compound of Interest

Compound Name: D-Arabinose-13C

Cat. No.: B15142135

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This technical guide provides a comprehensive overview of the physical properties of D-Arabinose-<sup>13</sup>C, tailored for researchers, scientists, and professionals in drug development. This document details the physicochemical characteristics, the experimental protocols for their determination, and relevant metabolic pathways.

## Core Physical and Chemical Properties

D-Arabinose-<sup>13</sup>C is a stable isotope-labeled version of the naturally occurring monosaccharide D-Arabinose. The incorporation of a <sup>13</sup>C isotope makes it a valuable tool in metabolic research and biomolecular NMR studies.<sup>[1][2]</sup> Its physical properties are largely similar to the unlabeled compound, with minor differences in molecular weight. The specific properties can vary depending on the position and number of <sup>13</sup>C labels.

## Data Presentation: Physical Properties of D-Arabinose-<sup>13</sup>C Isotopologues

The following table summarizes the key physical properties for the most common isotopologues of D-Arabinose-<sup>13</sup>C.

Property	D-Arabinose-1- <sup>13</sup> C	D-Arabinose- <sup>13</sup> C <sub>5</sub>	Unlabeled D-Arabinose
Appearance	White to off-white solid/powder.[3]	Powder.	White crystalline powder.
Molecular Formula	<sup>13</sup> CC <sub>4</sub> H <sub>10</sub> O <sub>5</sub>	<sup>13</sup> C <sub>5</sub> H <sub>10</sub> O <sub>5</sub>	C <sub>5</sub> H <sub>10</sub> O <sub>5</sub>
Molecular Weight	151.12 g/mol .	155.09 g/mol .	150.13 g/mol .
Melting Point	163-165 °C.	Not specified	152-160 °C.
Boiling Point	Not specified	Not specified	333.2±42.0 °C (at 760 mmHg).
Solubility	Slightly soluble in water.	Not specified	Readily soluble in water.
Optical Rotation	[α] <sub>20/D</sub> -103° (c = 4 in H <sub>2</sub> O).	Not specified	Not specified
CAS Number	70849-23-9.	Not specified	10323-20-3.

## Experimental Protocols

The determination of the physical properties of carbohydrates like D-Arabinose-<sup>13</sup>C involves a range of analytical techniques.

### Melting Point Determination

The melting point is typically determined using a melting point apparatus or by Differential Scanning Calorimetry (DSC), which measures the heat flow required to raise the sample's temperature.

### Solubility Assessment

Solubility is determined by adding a solute to a solvent until saturation is reached. For carbohydrates, thermogravimetric methods can be employed where a saturated solution is prepared at a specific temperature, and a known volume is evaporated to determine the mass of the dissolved solid. Monosaccharides are generally crystalline solids that are quite soluble in water due to the presence of multiple hydroxyl groups that can form hydrogen bonds.

## Optical Rotation Measurement

Optical rotation, a key characteristic of chiral molecules, is measured using a polarimeter. A solution of the compound is placed in the polarimeter, and the angle to which it rotates plane-polarized light is measured. The specific rotation is a standardized value calculated from the observed rotation, concentration, and path length.

## Chromatographic and Spectroscopic Analysis

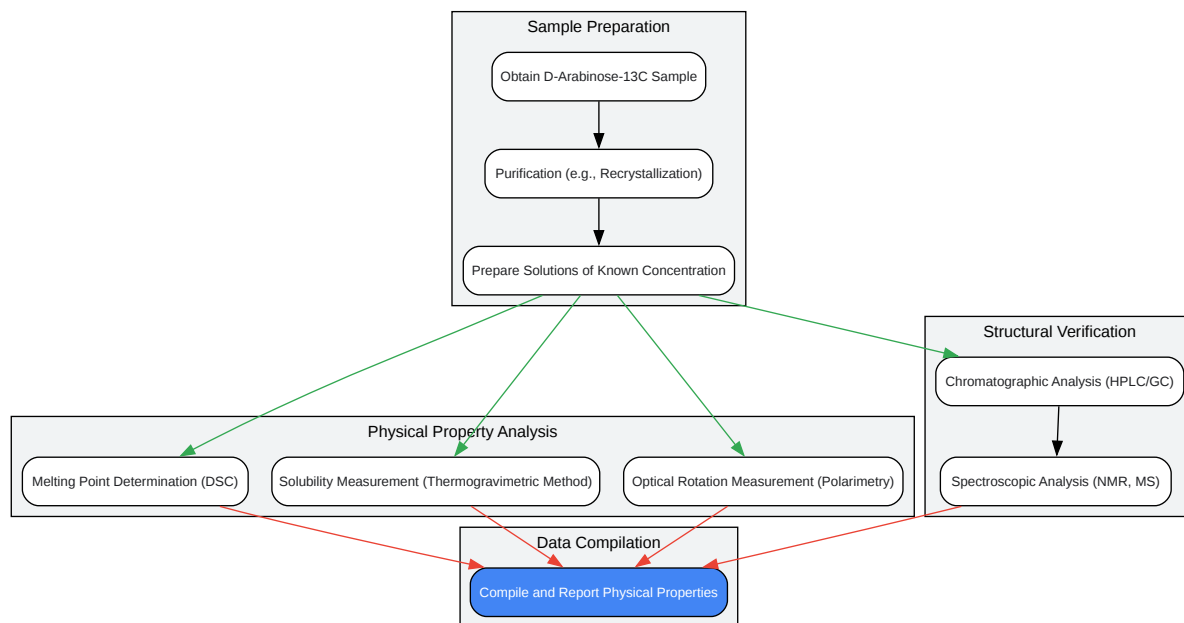
High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC), often coupled with Mass Spectrometry (MS) or Nuclear Magnetic Resonance (NMR) spectroscopy, are powerful tools for the separation, identification, and structural elucidation of carbohydrates.

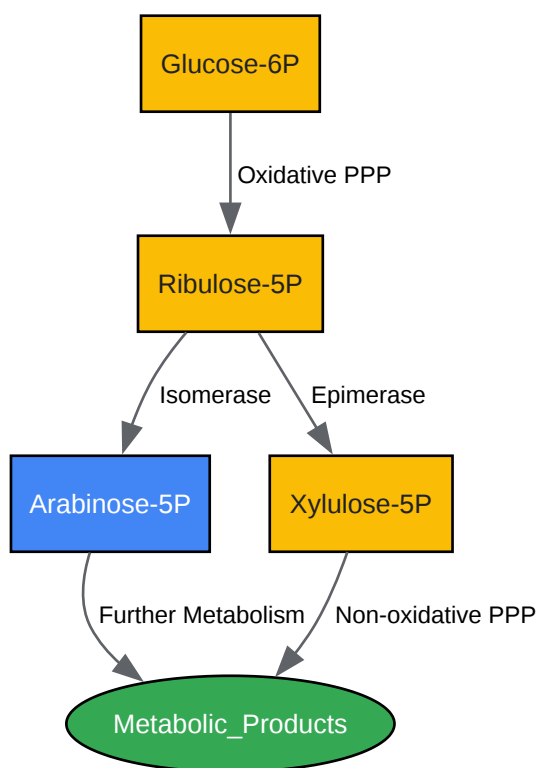
$^{13}\text{C}$ -NMR is particularly useful for confirming the position of the isotopic label in D-Arabinose- $^{13}\text{C}$ .

## Visualizations

### Experimental Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the characterization of the physical properties of a carbohydrate standard like D-Arabinose- $^{13}\text{C}$ .





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## References

- 1. D-Arabinose (1- $\text{A}^{13}\text{C}$ , 99%) - Cambridge Isotope Laboratories, CLM-715-1 [isotope.com]
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